

Application Note: Quantitative Analysis of Olanzapine Hydrochloride using LC-MS

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Compound of Interest

Compound Name: Olanzapine hydrochloride

Cat. No.: B8615373

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Introduction

Olanzapine is an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder.[1][2][3][4] Accurate and sensitive quantification of Olanzapine in pharmaceutical formulations and biological matrices is crucial for quality control, pharmacokinetic studies, and therapeutic drug monitoring. Liquid chromatography-mass spectrometry (LC-MS) has emerged as a preferred analytical technique due to its high selectivity, sensitivity, and speed. This application note provides a detailed protocol for the quantitative analysis of **Olanzapine hydrochloride** using LC-MS.

Quantitative Data Summary

The following tables summarize the quantitative performance parameters of the LC-MS method for Olanzapine analysis as reported in various studies.

Table 1: Linearity and Sensitivity

Parameter	Value	Reference
Linearity Range	2 - 300 ng/mL	[2][5]
Correlation Coefficient (r)	> 0.999	[5]
Limit of Detection (LOD)	0.7 ng/mL	[5]
Limit of Quantification (LOQ)	2 ng/mL	[5]
Limit of Quantification (LOQ) in whole blood	0.005 mg/kg	[6]

Table 2: Precision and Accuracy

Parameter	Value	Reference
Intra-day Precision (%RSD)	< 7.55%	[2][5]
Inter-day Precision (%RSD)	< 7.55%	[2][5]
Intra-day Accuracy (%RE)	4.95% to 7.59%	[5]
Inter-day Accuracy (%RE)	4.95% to 7.59%	[5]
Mean Recovery	102.4%	[4]

Experimental Protocols

This section details the methodologies for sample preparation, LC-MS analysis, and data processing.

Materials and Reagents

- Olanzapine hydrochloride reference standard
- Irbesartan (Internal Standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Trifluoroacetic acid (TFA)
- Ammonium hydroxide

Standard Solution Preparation

- Stock Solutions: Prepare stock solutions of Olanzapine (200 µg/mL) and Irbesartan (1 mg/mL) by dissolving accurately weighed amounts in methanol.[\[4\]](#)[\[5\]](#) Store these solutions at 4°C.[\[4\]](#)[\[5\]](#)
- Working Solutions: Prepare a series of working standard solutions by diluting the Olanzapine stock solution with methanol to achieve concentrations ranging from 2 to 300 ng/mL.[\[5\]](#) Each working standard should contain the internal standard at a constant concentration (e.g., 50 ng/mL).[\[4\]](#)[\[5\]](#)

Sample Preparation

For Pharmaceutical Formulations (Tablets):

- Weigh and finely powder ten tablets to determine the average tablet weight.[\[5\]](#)
- Accurately weigh a portion of the powdered tablets equivalent to a single dose.
- Dissolve the powder in a known volume of methanol.
- Vortex and sonicate the solution to ensure complete dissolution of the active ingredient.
- Filter the solution to remove any undissolved excipients.
- Dilute the filtered solution with methanol to a concentration within the calibration range.

For Biological Matrices (Serum/Plasma):

- Solid Phase Extraction (SPE):
 - Add an internal standard (e.g., Olanzapine-d3) to the serum or plasma sample.[\[1\]](#)[\[3\]](#)

- Condition an SPE cartridge according to the manufacturer's instructions.
- Load the sample onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute the analyte and internal standard.
- Evaporate the eluate to dryness and reconstitute in the mobile phase.[\[1\]](#)[\[3\]](#)
- Liquid-Liquid Extraction (LLE):
 - To a plasma sample, add the internal standard.
 - Add an extraction solvent (e.g., a mixture of diethyl ether and diisopropyl ether).[\[2\]](#)
 - Vortex to mix and then centrifuge to separate the layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness.
 - Reconstitute the residue in the mobile phase.
- Protein Precipitation:
 - Add a precipitating agent (e.g., acetonitrile) to the whole blood sample containing the internal standard.[\[6\]](#)
 - Vortex and then centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant for LC-MS analysis.

LC-MS Method

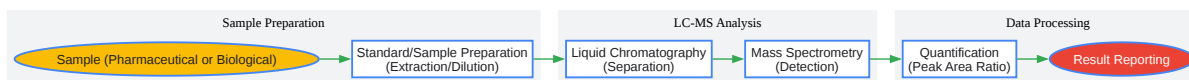
- Liquid Chromatography:
 - Column: Agilent C18 (5 μ m, 150 \times 4.6 mm) or equivalent.[\[5\]](#)
 - Mobile Phase: Isocratic elution with water containing 0.1% TFA: acetonitrile (90:10, V/V).
[\[5\]](#) Alternatively, a gradient elution can be used with 5 mM ammonium hydroxide in water

(pH 9.0) and acetonitrile.[6]

- Flow Rate: 1 mL/min.[2][5]
- Injection Volume: 10 µL.[5]
- Column Temperature: 25°C.[5]
- Mass Spectrometry:
 - Ionization: Positive ion electrospray ionization (ESI).[1][3]
 - Monitoring Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM).[1][3][4]
 - Monitored Ions (SIM):
 - Olanzapine: m/z 313.3[5] or 313.1[2]
 - Irbesartan (IS): m/z 429.2[5] or 429.4[2]
 - Fragmentor Voltage: 100 V.[5]

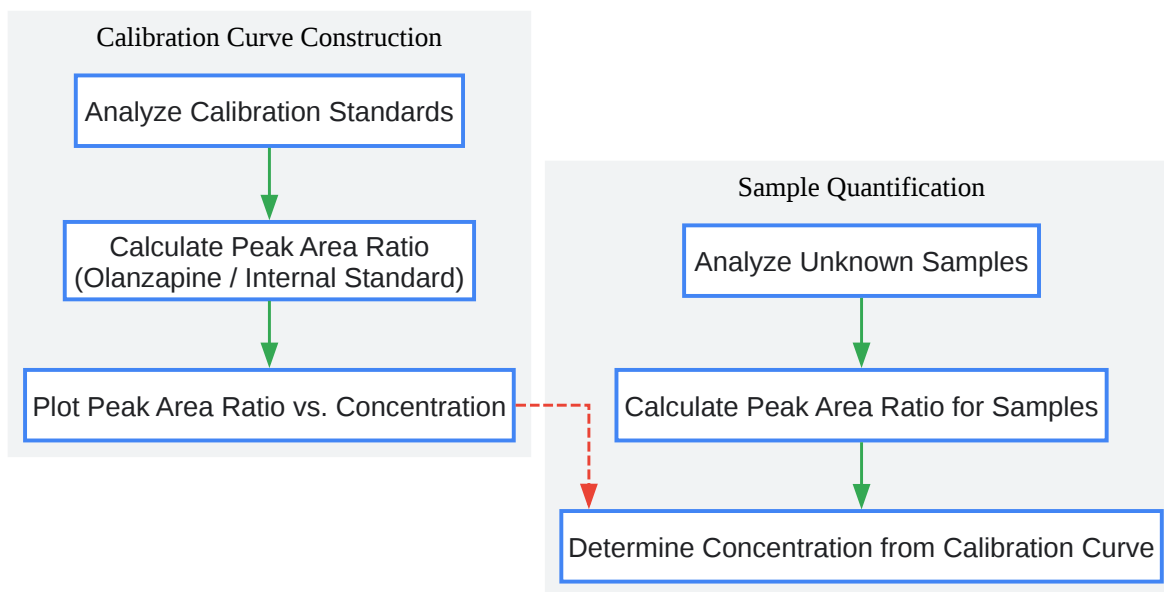
Experimental Workflow and Data Analysis

The following diagrams illustrate the general workflow for the quantitative analysis of Olanzapine and the data analysis process.



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Caption: General experimental workflow for Olanzapine quantification.



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Caption: Data analysis workflow for quantification.

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References

- 1. Quantification of Olanzapine by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Determination of olanzapine for therapeutic drug monitoring in schizophrenia patients by LC/MS method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Quantification of Olanzapine by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) | Springer Nature Experiments [experiments.springernature.com]

- 4. longdom.org [longdom.org]
- 5. longdom.org [longdom.org]
- 6. scispace.com [scispace.com]
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